

Personal protective equipment for handling 2(3H)-Benzofuranone, hexahydro-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2(3H)-Benzofuranone, hexahydro-

Cat. No.: B1619639

[Get Quote](#)

Essential Safety and Handling Guide for 2(3H)-Benzofuranone, hexahydro-

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, handling, and disposal information for **2(3H)-Benzofuranone, hexahydro-** (CAS No. 6051-03-2). The information compiled is based on available safety data, which indicates a low hazard profile for this compound.

According to reports submitted to the European Chemicals Agency (ECHA), **2(3H)-Benzofuranone, hexahydro-** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] Similarly, PubChem lists the GHS hazard statements as "Not Classified."^[1] Further supporting a low hazard profile, Environment Canada has classified the substance as "not expected to be potentially toxic or harmful."^[2]

While the available data suggests low toxicity, adherence to standard laboratory safety protocols is crucial. The following procedures provide a clear, step-by-step approach to safely handle and dispose of this chemical.

Personal Protective Equipment (PPE)

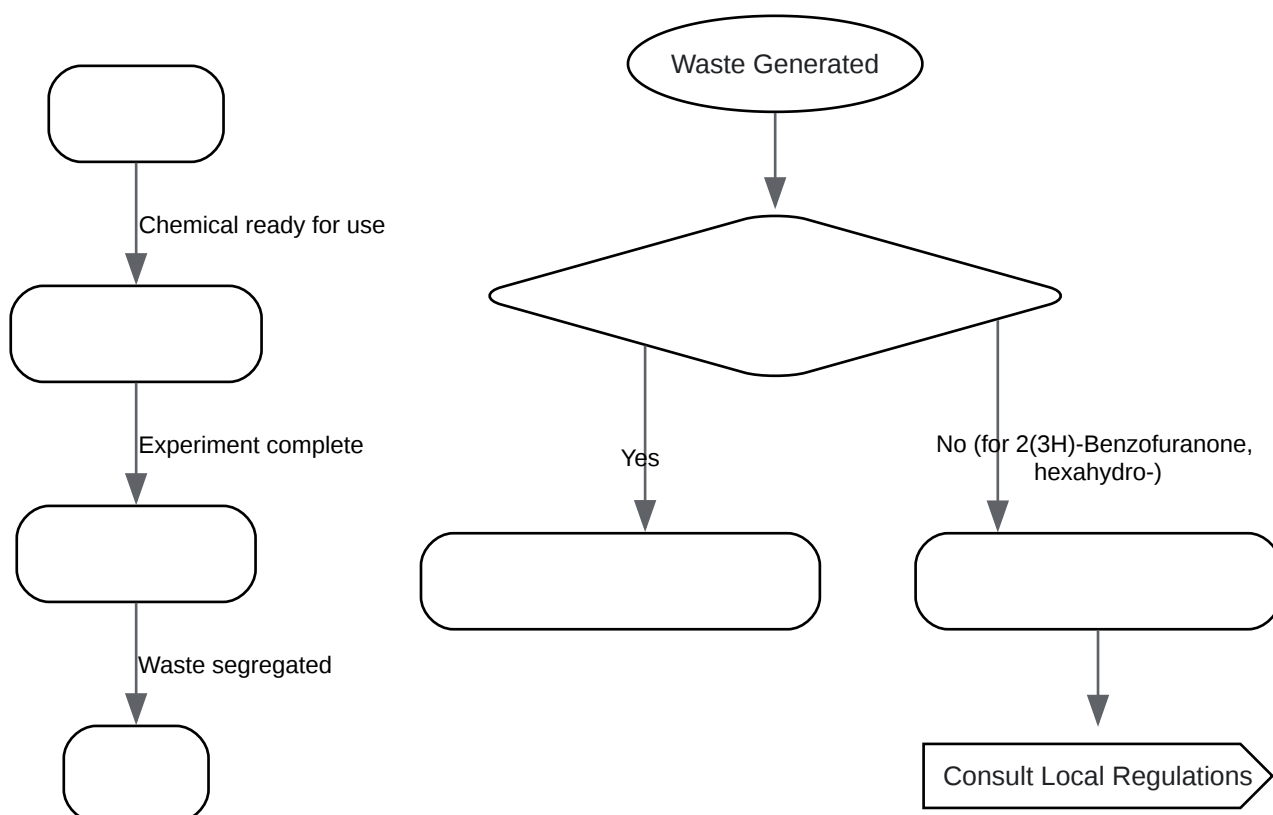
Even with a non-hazardous classification, a baseline of personal protective equipment is mandatory in any laboratory setting to protect against unforeseen reactions and to maintain good laboratory practice.

| PPE Category | Recommended Equipment | Specification Highlights |
|-----------------|----------------------------------|---|
| Eye Protection | Safety glasses or safety goggles | Must be worn at all times in the laboratory. |
| Hand Protection | Nitrile gloves | Standard laboratory-grade. |
| Body Protection | Laboratory coat | Fully buttoned to protect skin and personal clothing. |

Operational Plan: Handling Procedures

A systematic approach to handling **2(3H)-Benzofuranone, hexahydro-** will minimize exposure and maintain a safe research environment.

Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2(3H)-Benzofuranone, hexahydro- | C₈H₁₂O₂ | CID 95391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ewg.org [ewg.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 2(3H)-Benzofuranone, hexahydro-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619639#personal-protective-equipment-for-handling-2-3h-benzofuranone-hexahydro]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com